

Using triethyl phosphite for indole-to-carbazole ring closure

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Compound of Interest

Compound Name: 2-(4-Methoxy-2-nitrophenyl)-1h-indole

CAS No.: 917966-86-0

Cat. No.: B12602441

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Application Note: Reductive Cyclization of 2-(2-Nitrophenyl)indoles to Carbazoles via Triethyl Phosphite

Executive Summary

This application note details the protocol for the Cadogan-Sundberg reductive cyclization using triethyl phosphite (

) to transform 2-(2-nitrophenyl)indole precursors into fused carbazole systems (specifically indolo[3,2-b]carbazoles and related scaffolds). This transformation is a cornerstone in the synthesis of organic semiconductors (OLED materials) and complex alkaloids. While effective, the reaction requires strict control over stoichiometry and temperature to mitigate the primary side reaction: N-ethylation of the indole core. This guide presents two validated workflows: a classic thermal reflux method and a high-throughput microwave-assisted protocol.

Scientific Foundation & Mechanism

The Cadogan-Sundberg Transformation

The reaction proceeds via the deoxygenation of a nitro group by a trivalent phosphorus reagent.[1][2][3] In the context of indole-to-carbazole closure, the o-nitro group on the phenyl ring is reduced to a nitrene (or nitrenoid) intermediate. This highly reactive species undergoes C-H insertion into the adjacent indole ring (typically at the C3 position) to close the six-membered ring, forming the carbazole core.

Mechanistic Pathway

- Nucleophilic Attack: The lone pair of phosphorus attacks the nitro group oxygen.
- Deoxygenation: Elimination of triethyl phosphate (P(OEt)_3) generates a nitroso intermediate.
- Second Reduction: Repeat attack by phosphite generates the nitrene species.
- Ring Closure: The nitrene inserts into the spatially proximate C-H bond of the indole moiety.
- Aromatization: A 1,5-sigmatropic shift (or tautomerization) restores aromaticity to yield the final carbazole.

Critical Insight: The reaction is driven by the thermodynamic stability of the phosphate byproduct (

bond). However,

is also a weak alkylating agent. At high temperatures, it can ethylate the electron-rich indole nitrogen, leading to N-ethyl impurities.



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Figure 1: Mechanistic pathway of the Cadogan reductive cyclization from nitro-precursor to carbazole.

Strategic Considerations

Solvent Selection

- **Neat (Solvent-free):** Historically, the reaction is run in neat. This maximizes reaction rate but increases the risk of N-ethylation due to the high concentration of the alkylating agent.
- **Inert Solvents:** Using o-dichlorobenzene (o-DCB) or 1,2,4-trichlorobenzene allows for high temperatures (180°C+) while diluting the phosphite, significantly reducing N-alkylation side products. This is the recommended approach for complex substrates.

Stoichiometry

The reaction theoretically requires 2 equivalents of

(to remove 2 oxygen atoms). However, an excess (4–6 equivalents) is standard to drive the reaction to completion and prevent the accumulation of nitroso or hydroxylamine intermediates.

Safety & Toxicity

- **Hazard:** Triethyl phosphite is volatile, toxic, and has a pungent odor.
- **Exotherm:** The deoxygenation is exothermic. On a large scale (>5g), add the phosphite dropwise to the hot solvent to prevent thermal runaway.

Experimental Protocols

Protocol A: Thermal Cyclization (High Purity Method)

Best for: Late-stage synthesis where minimizing side reactions is critical.

Materials:

- **Substrate:** 2-(2-nitrophenyl)indole derivative (1.0 equiv)
- **Reagent:** Triethyl phosphite (98%, 5.0 equiv)
- **Solvent:** o-Dichlorobenzene (anhydrous, 10 mL per mmol substrate)

- Atmosphere: Argon or Nitrogen balloon

Step-by-Step:

- Setup: Flame-dry a 2-neck round-bottom flask equipped with a reflux condenser and a magnetic stir bar.
- Charging: Add the nitro-indole substrate and o-dichlorobenzene. Purge with argon for 10 minutes.
- Reagent Addition: Add triethyl phosphite via syringe through a septum.
- Reaction: Heat the mixture to reflux (approx. 180°C).
 - Note: Monitor by TLC. The reaction typically completes in 4–12 hours.
 - Visual Cue: The solution often changes from yellow/orange to a fluorescent blue/green (characteristic of carbazoles).
- Quench: Cool to room temperature.
- Workup:
 - Remove the solvent and excess phosphite/phosphate under high vacuum (rotary evaporator with a high-vac pump and water bath at 60°C). o-DCB has a high boiling point, so thorough evaporation is key.
 - Alternatively, perform a flash column filtration: Dilute the residue with dichloromethane, load onto a short silica plug, and elute with hexanes/DCM to leave the polar phosphorus byproducts on the silica.
- Purification: Recrystallize from toluene/ethanol or purify via silica gel chromatography.

Protocol B: Microwave-Assisted Cyclization (Rapid Method)

Best for: Library generation and screening.

Materials:

- Microwave vial (10–20 mL, pressure rated)
- Substrate (0.5 mmol)
- Triethyl phosphite (3.0 mmol, 6 equiv)
- Solvent: o-Dichlorobenzene (3 mL)

Step-by-Step:

- Loading: Add substrate, solvent, and triethyl phosphite to the microwave vial. Add a stir bar and cap immediately.
- Irradiation:
 - Temperature: 200°C
 - Time: 15–30 minutes
 - Power: Dynamic (High absorption setting)
- Post-Reaction: Cool the vial using the microwave's compressed air feature.
- Analysis: Check LC-MS. Conversion is usually >95% within 20 minutes.
- Purification: Transfer directly to a round-bottom flask, remove solvent under vacuum, and purify as described in Protocol A.

Data Presentation & Troubleshooting

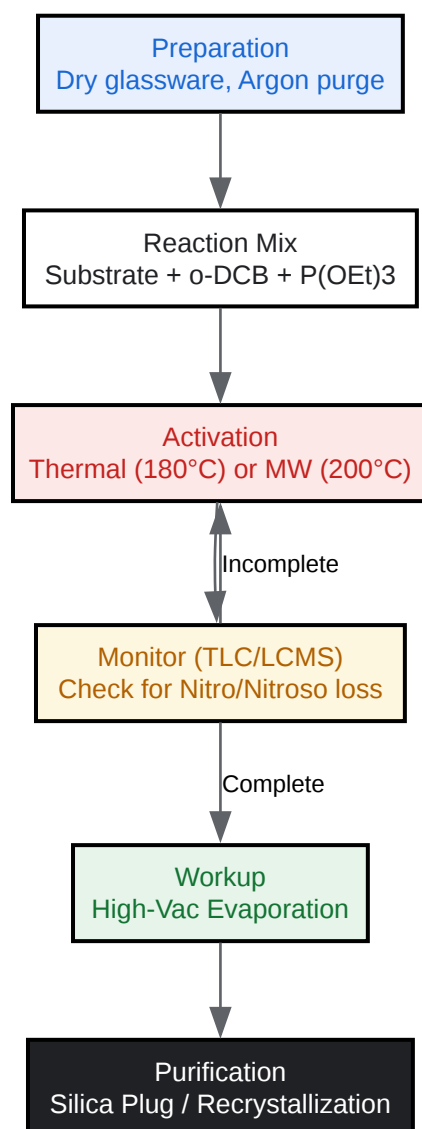
Comparison of Methods

Feature	Thermal Reflux (Neat)	Thermal Reflux (o-DCB)	Microwave (o-DCB)
Reaction Time	12–24 Hours	8–16 Hours	15–45 Minutes
Temperature	156°C (bp of reagent)	180°C	200°C+
Yield (Typical)	60–75%	75–85%	80–92%
N-Ethylation	High Risk (~10–15%)	Low Risk (<5%)	Minimal (<2%)
Scalability	High	High	Low (<1g)

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Incomplete Conversion	Insufficient temperature or reagent degradation.	Increase Temp to 180°C; Add fresh (2 equiv) mid-reaction.
N-Ethylation (Side Product)	High concentration of .	Switch from neat conditions to o-DCB solvent; Use Triphenyl phosphite () instead (requires higher temp).
Sticky/Oily Residue	Residual Triethyl Phosphate ().	The byproduct is viscous. Use a silica plug filtration immediately after concentrating.
Low Yield	Formation of Hydroxylamine intermediate.	Reaction stopped too early. Extend reflux time to ensure full deoxygenation.

Workflow Visualization



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Figure 2: Operational workflow for the synthesis of carbazoles via Cadogan cyclization.

References

- Cadogan, J. I. G., et al. (1965).^{[2][4]} "Reduction of nitro-compounds by triethyl phosphite: a convenient new route to carbazoles, indoles, indazoles, triazoles, and related compounds."^{[2][4]} Journal of the Chemical Society, 4831–4837.^[2] ^[2]
- Sundberg, R. J. (1965).^{[2][3][5]} "Deoxygenation of Nitro Groups by Trivalent Phosphorus. Indoles from o-Nitrostyrenes."^{[1][2][3][5]} The Journal of Organic Chemistry, 30(11), 3604–3610.^[3]

- Freeman, A. W., et al. (2005).[1] "Triphenylphosphine-Mediated Reductive Cyclization of 2-Nitrobiphenyls: A Practical and Convenient Synthesis of Carbazoles." The Journal of Organic Chemistry, 70(13), 5014–5019.
- Appukkuttan, P., et al. (2004). "Microwave-Assisted Cadogan Synthesis of Carbazoles." Synlett, 2004(8), 1404–1408.
- Kuethe, J. T., et al. (2005). "Synthesis of the Carbazole Alkaloids Tjipanazole B, D, E, and I." The Journal of Organic Chemistry, 70(7), 2531–2544.

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Sources

- 1. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- 2. Accessing Multiple Classes of 2H-Indazoles: Mechanistic Implications for the Cadogan and Davis-Beirut Reactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Cadogan–Sundberg indole synthesis - Wikipedia [en.wikipedia.org]
- 4. 896. The reactivity of organophosphorus compounds. Part XIX. Reduction of nitro-compounds by triethyl phosphite: a convenient new route to carbazoles, indoles, indazoles, triazoles, and related compounds - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 5. synarchive.com [synarchive.com]
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